

Essential Guide to the Proper Disposal of Benzyl Phenyl Carbonate

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Compound of Interest

Compound Name: Benzyl phenyl carbonate

Cat. No.: B1280318

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **Benzyl Phenyl Carbonate** are paramount. This document provides a clear, step-by-step guide to its proper disposal, ensuring laboratory safety and regulatory compliance.

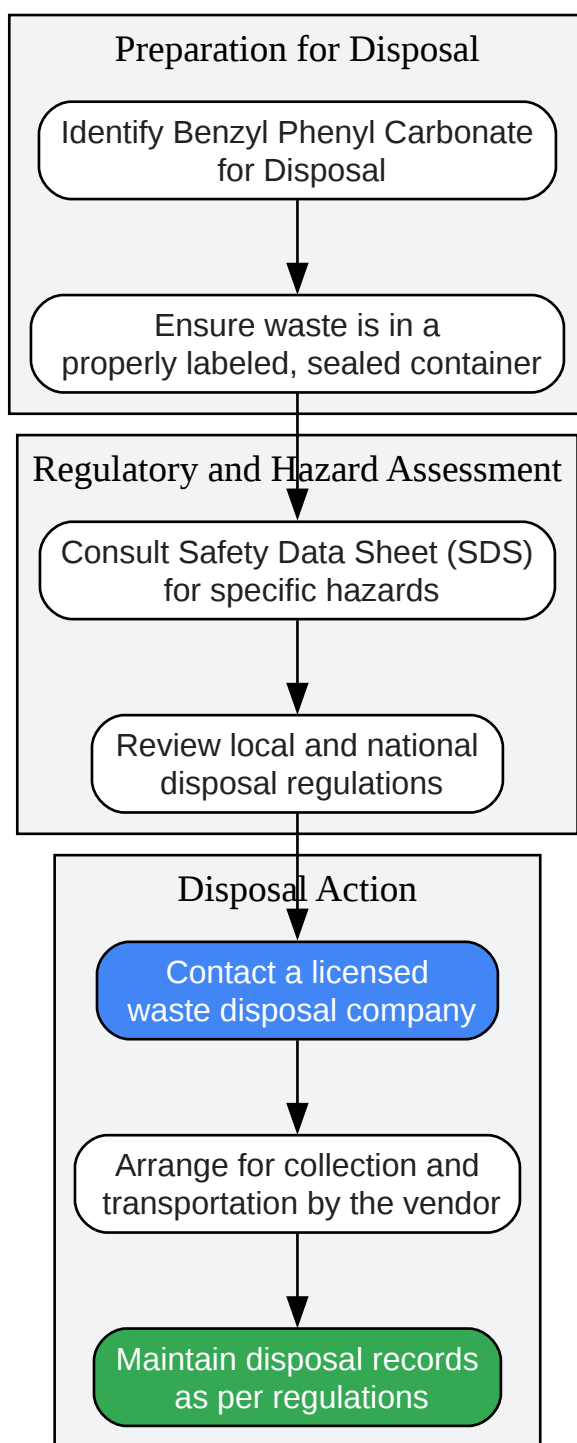
Immediate Safety and Handling Precautions

While some safety data sheets (SDS) classify **Benzyl Phenyl Carbonate** as not a hazardous substance, other sources indicate potential hazards. Specifically, it may cause an allergic skin reaction and serious eye damage.[1][2] Therefore, it is crucial to handle this compound with care, using appropriate personal protective equipment (PPE), including eye shields, face shields, and gloves.[2] Work should be conducted in a well-ventilated area to avoid inhalation of any vapors.

Step-by-Step Disposal Protocol

The primary recommendation for the disposal of **Benzyl Phenyl Carbonate** is to entrust it to a licensed waste disposal company. Adherence to local and national regulations is mandatory for the disposal of both the chemical and its contaminated packaging.

Disposal Workflow:



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Caption: Logical workflow for the proper disposal of **Benzyl Phenyl Carbonate**.

Quantitative Data Summary

Currently, specific quantitative data for the disposal of **Benzyl Phenyl Carbonate**, such as concentration thresholds for various disposal methods, are not available in the reviewed safety data sheets. The consistent recommendation is for professional disposal.

Parameter	Value	Source
Disposal Method	Entrust to a licensed waste disposal company.	
Regulatory Compliance	Adhere to local and national regulations.	
Contaminated Packaging	Dispose of in accordance with local and national regulations after completely removing contents.	

Environmental Considerations

While one source indicates that **Benzyl Phenyl Carbonate** is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB), it is good practice to prevent its release into the environment. A related compound, diphenyl carbonate, is noted as being toxic to aquatic life with long-lasting effects, underscoring the need for responsible disposal to avoid environmental contamination.

Spill Management

In the event of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate protective equipment and prevent the product from entering drains. Collect the spill with a suitable absorbent material and dispose of it as hazardous waste in accordance with regulations.

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References

- 1. Benzyl phenyl carbonate | C₁₄H₁₂O₃ | CID 11183772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzyl phenyl carbonate 97 28170-07-2 [sigmaaldrich.com]
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